# spectroscopic properties of copper hydroxide nitrate

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Copper;hydroxide;nitrate* |
| *CAS No.:* | *55965-44-1* |
| *Cat. No.:* | *B12801770* |

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An In-depth Technical Guide on the Spectroscopic Properties of Copper Hydroxide Nitrate

This technical guide provides a comprehensive overview of the spectroscopic properties of copper hydroxide nitrate, $Cu_2(OH)_3NO_3$. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the characterization of this compound. This document covers key spectroscopic techniques, presents quantitative data in a structured format, and outlines relevant experimental protocols.

## Introduction to Copper Hydroxide Nitrate

Copper hydroxide nitrate, with the chemical formula $Cu_2(OH)_3NO_3$, is a layered basic copper salt. It typically crystallizes in a monoclinic system and is known for its applications in catalysis, as an antibacterial agent, and as a precursor for the synthesis of copper oxide nanoparticles.[1][2][3] The structure consists of copper hydroxide layers with nitrate ions situated in the interlayer spaces.[1] Accurate characterization of this material is crucial for its application, and spectroscopy provides the essential tools for this purpose.

## Vibrational Spectroscopy

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Vibrational spectroscopy, including Fourier Transform Infrared (FTIR) and Raman spectroscopy, is fundamental for identifying the functional groups and probing the molecular structure of copper hydroxide nitrate. These techniques provide detailed information on the hydroxyl groups, nitrate ions, and copper-oxygen bonds within the crystal lattice.

## Fourier Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of $Cu_2(OH)_3NO_3$ is characterized by distinct absorption bands corresponding to the vibrational modes of $OH^-$ groups, $NO_3^-$ ions, and Cu-O bonds. The presence of both isolated and hydrogen-bonded hydroxyl groups gives rise to sharp and broad bands in the high-frequency region.

## Raman Spectroscopy

Raman spectroscopy complements FTIR by providing information on non-polar bonds and is particularly sensitive to the vibrations of the copper-oxygen lattice. The Raman spectrum shows characteristic lines for Cu-O and Cu-OH bonds, as well as vibrations of the nitrate group.[2]

Table 1: Summary of Vibrational Spectroscopy Data for $Cu_2(OH)_3NO_3$

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| Wavenumber ($cm^{-1}$) | Technique | Assignment | Reference(s) |
|---|---|---|---|
| ~3544 - 3539 | FTIR | Stretching of isolated (non-H-bonded) OH groups | [3][4] |
| ~3427 - 3412 | FTIR | Stretching of hydrogen-bonded OH groups | [3][4] |
| ~1420 - 1448 | FTIR | Asymmetric stretching of O-$NO_2$ ($\nu_3$) | [3][5] |
| ~1384 | FTIR | Nitrate group vibration | [5] |
| ~1347 - 1330 | FTIR | Symmetric stretching of O-$NO_2$ ($\nu_1$) | [3][5] |
| ~1046 - 1048 | FTIR | N-O stretching of monodentate O-NO groups ($\nu_1$) | [3][5] |
| ~876 - 874 | FTIR | Cu-O-H vibrations | [3][4] |
| ~717 - 709 | FTIR | In-plane bending of $NO_3^-$ ($\nu_4$) | [5] |
| ~430 | Raman | ν(Cu-O) vibrational mode | [4] |
| ~336 | Raman | Cu-$ONO_2$ stretching vibration | [2][6] |
| ~1047 | Raman | $\nu_1(NO_3^-)$ symmetric stretching | [6] |

## X-ray Photoelectron Spectroscopy (XPS)

XPS is a surface-sensitive technique used to determine the elemental composition and chemical (oxidation) states of the constituent elements. For $Cu_2(OH)_3NO_3$, XPS analysis focuses on the Cu 2p, O 1s, and N 1s core levels. The Cu 2p spectrum is particularly

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informative for confirming the Cu(II) oxidation state, which is characterized by a main peak and prominent "shake-up" satellite peaks at higher binding energies.[7][8]

Table 2: Typical Binding Energies from XPS for Copper Hydroxide Nitrate and Related Compounds

| Core Level | Binding Energy (eV) | Species/Feature | Reference(s) |
|---|---|---|---|
| Cu $2p_{3/2}$ | ~933.0 - 935.0 | Main peak for Cu(II) in hydroxides/oxides | [8][9] |
| Cu $2p_{3/2}$ | ~940.0 - 945.0 | Shake-up satellite peaks, characteristic of $Cu^{2+}$ | [8] |
| O 1s | ~530.3 - 531.5 | Lattice oxygen in hydroxides (M-OH) | [8] |
| O 1s | ~532.5 | Oxygen in nitrate ($NO_3^-$) | - |
| N 1s | ~406.0 - 407.0 | Nitrogen in nitrate ($NO_3^-$) | - |

Note: Specific binding energy values can vary slightly based on instrument calibration and sample charging.

# Other Characterization Techniques

## X-ray Diffraction (XRD)

XRD is the primary technique for identifying the crystalline phase and determining the structural properties of copper hydroxide nitrate. Synthetic $Cu_2(OH)_3NO_3$ predominantly crystallizes in the monoclinic system.[1]

Table 3: Crystallographic Data for Monoclinic $Cu_2(OH)_3NO_3$

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| Parameter | Value | Reference(s) |
|---|---|---|
| Crystal System | Monoclinic | [1][2] |
| Space Group | $P2_1$ | [1][2] |
| a | ~5.60 Å | [1][2] |
| b | ~6.08 Å | [1][2] |
| c | ~6.93 Å | [1][2] |
| β | ~94.48° | [1][2] |
| (001) Basal Spacing | ~6.85 Å | [6] |

## Electron Paramagnetic Resonance (EPR) Spectroscopy

As a copper(II) compound, $Cu_2(OH)_3NO_3$ contains an unpaired electron ($d^9$ configuration) and is therefore paramagnetic and EPR active.[10] EPR spectroscopy provides detailed information about the electronic structure and the local environment of the $Cu^{2+}$ ion. The spectrum is typically characterized by g-values ($g_\parallel$ and $g_\perp$) and hyperfine coupling constants ($A_\parallel$ and $A_\perp$) arising from the interaction of the electron spin with the copper nucleus (I = 3/2).[11][12] An axially symmetric spectrum is expected, reflecting the distorted octahedral coordination of the copper ions.

## UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy probes the electronic transitions within the compound. For Cu(II) complexes, the spectra are typically dominated by a broad, asymmetric band in the visible region (around 600-800 nm), which is attributed to d-d transitions.[13] The asymmetry of the band is often due to Jahn-Teller distortion, which lifts the degeneracy of the d-orbitals.[13]

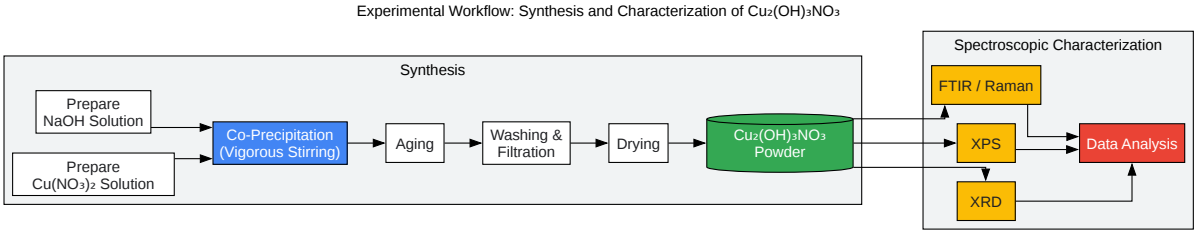
# Experimental Protocols and Workflows

## Synthesis Protocol: Co-Precipitation Method

A common method for synthesizing $Cu_2(OH)_3NO_3$ is co-precipitation, valued for its simplicity and scalability.[5][14]

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- Preparation of Solutions: Prepare an aqueous solution of copper(II) nitrate trihydrate (e.g., 1 M $Cu(NO_3)_2 \cdot 3H_2O$). Prepare a separate basic solution (e.g., 2 M NaOH).
- Precipitation: Slowly add the NaOH solution dropwise to the copper nitrate solution under vigorous and constant stirring at a controlled temperature (e.g., 60°C).
- pH Control: Monitor the pH of the mixture. The formation of $Cu_2(OH)_3NO_3$ is favored under mildly acidic to neutral conditions (pH ~4-7). Careful control is necessary to avoid the formation of impurities like $Cu(OH)_2$ or CuO, which form at higher pH.[15]
- Aging: Allow the resulting blue-green precipitate to age in the mother liquor for a period (e.g., 1-2 hours) to improve crystallinity.
- Washing and Drying: Separate the precipitate by filtration or centrifugation. Wash the solid repeatedly with deionized water to remove any unreacted ions, followed by a final wash with ethanol.
- Drying: Dry the final product in an oven at a low temperature (e.g., 60-80°C) to obtain the pure copper hydroxide nitrate powder.




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Workflow for synthesis and characterization.

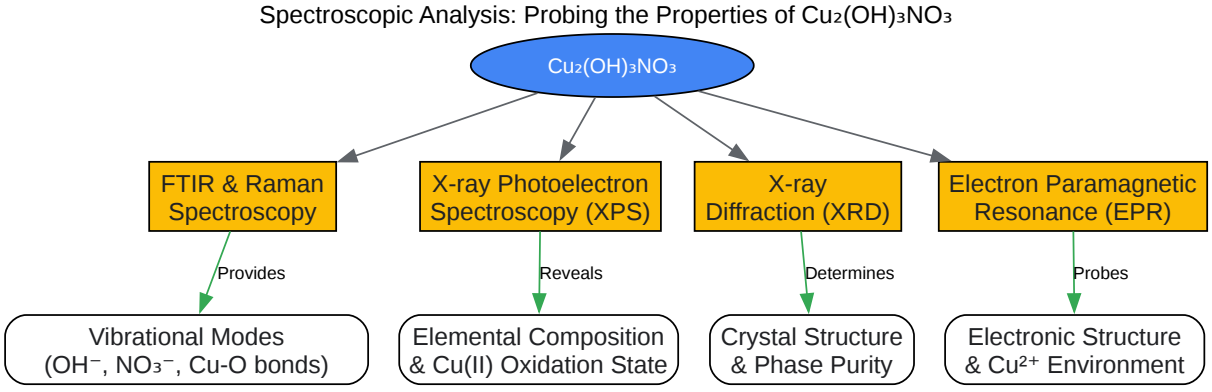
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# Spectroscopic Characterization Protocols

- FTIR Spectroscopy: Mix a small amount of the dried $Cu_2(OH)_3NO_3$ powder (approx. 1-2 mg) with spectroscopic grade potassium bromide (KBr, approx. 200 mg).[5] Press the mixture into a thin, transparent pellet using a hydraulic press. Acquire the spectrum using an FTIR spectrometer, typically in the range of 4000-400 $cm^{-1}$.

- Raman Spectroscopy: Place a small amount of the powder on a microscope slide. Acquire the spectrum using a confocal Raman spectrometer with a suitable laser excitation wavelength (e.g., 532 nm).[2] Collect data over a range of 3500-50 $cm^{-1}$.

- XPS Analysis: Mount the powder sample onto a sample holder using carbon tape. Introduce the sample into the ultra-high vacuum (UHV) chamber of the XPS instrument. Use a monochromatic Al Kα or Mg Kα X-ray source.[8] Record survey scans to identify all elements present, followed by high-resolution scans of the Cu 2p, O 1s, and N 1s regions.




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Relationship between techniques and properties.

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